

Spectroscopic Profile of Quinoline-5-carbothioamide: A Predictive Technical Guide

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Compound of Interest

Compound Name: **Quinoline-5-carbothioamide**

Cat. No.: **B1395965**

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Abstract

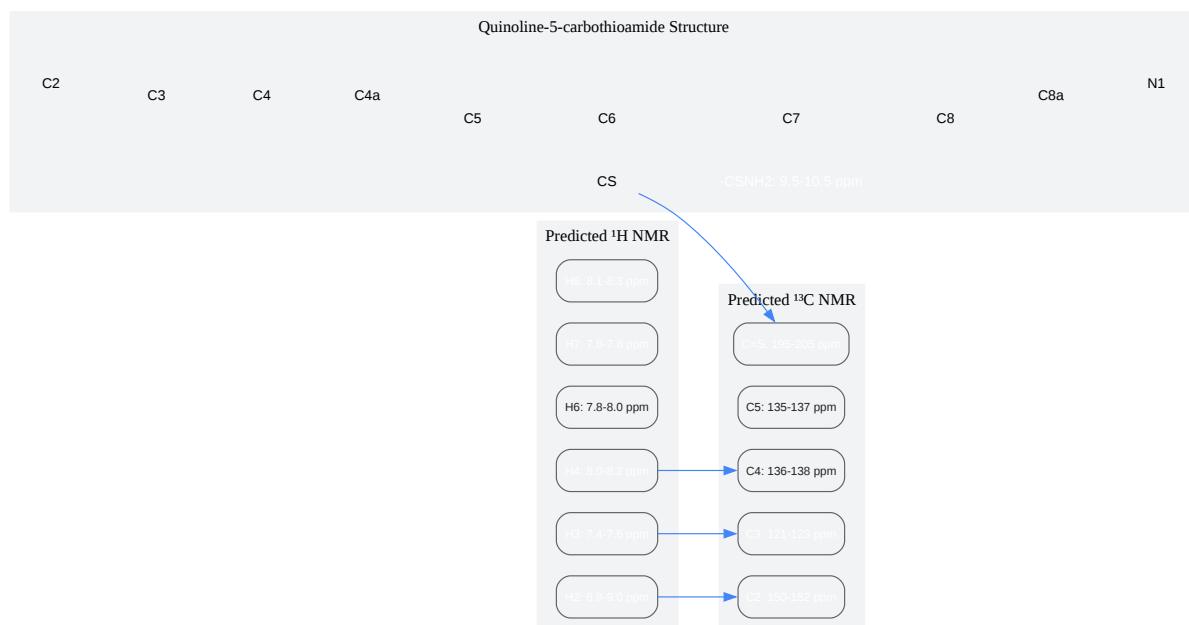
Quinoline-5-carbothioamide is a heterocyclic compound of significant interest in medicinal chemistry and drug development due to the established biological activities of both the quinoline scaffold and the thioamide functional group. A thorough understanding of its structural and electronic properties is paramount for its application and derivatization. This technical guide provides a comprehensive, albeit predictive, analysis of the key spectroscopic data for **Quinoline-5-carbothioamide**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). In the absence of published experimental spectra for this specific molecule, this guide synthesizes expected spectral characteristics based on established principles and data from closely related analogues. This predictive framework offers researchers a valuable tool for the identification and characterization of this compound.

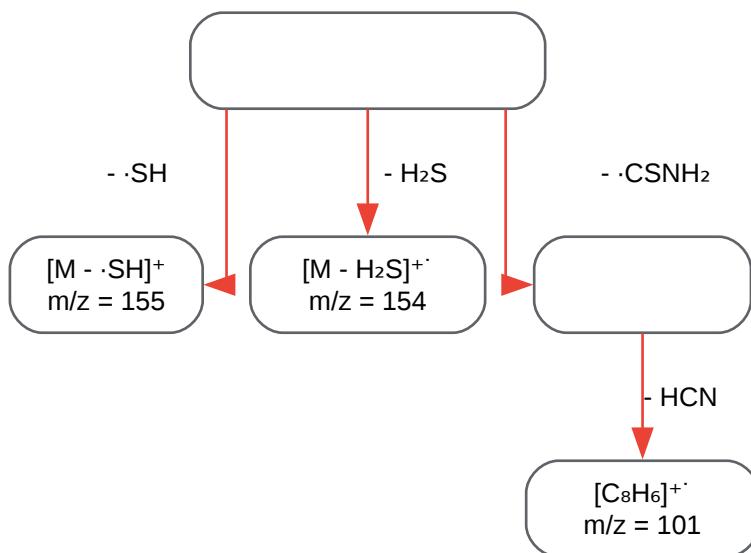
Introduction and Molecular Structure

The quinoline ring system is a well-known pharmacophore present in numerous natural and synthetic bioactive compounds.^[1] The introduction of a carbothioamide group at the 5-position is anticipated to modulate the electronic properties and biological activity of the quinoline nucleus. The thioamide functional group itself is a bioisostere of the amide bond and is known to exhibit a range of biological effects.^[2]

The logical first step in any analytical characterization is the confirmation of the molecular structure.

Molecular Formula: C₁₀H₈N₂S Molecular Weight: 188.25 g/mol CAS Number: 855763-66-5[3]





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References

- 1. Toluene [webbook.nist.gov]
- 2. QUINOLINE-5-CARBOTHIOIC ACID AMIDE (CAS No. 855763-66-5) Suppliers @ ChemicalRegister.com [chemicalregister.com]
- 3. pschemicals.com [pschemicals.com]
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